

Synthesis of High-Purity (Z)-3-Dodecenyl Acetate: Application Notes and Protocols

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Compound of Interest

Compound Name: (Z)-3-Dodecenyl acetate

Cat. No.: B12362477

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This document provides detailed application notes and experimental protocols for the synthesis of high-purity **(Z)-3-Dodecenyl acetate**, a significant semiochemical. The methodologies outlined below focus on stereoselective routes to ensure a high isomeric purity of the desired (Z)-isomer, which is often crucial for its biological activity.

Introduction

(Z)-3-Dodecenyl acetate is a fatty acid ester that functions as an insect pheromone. The precise stereochemistry of the double bond is critical for its efficacy as a semiochemical. Therefore, synthetic methods must be employed that afford high (Z)-selectivity. This document details three primary synthetic strategies: the Wittig reaction, the stereoselective reduction of an alkyne, and a Grignard coupling approach. Each method is presented with a detailed protocol, and a summary of their quantitative data is provided for comparison.

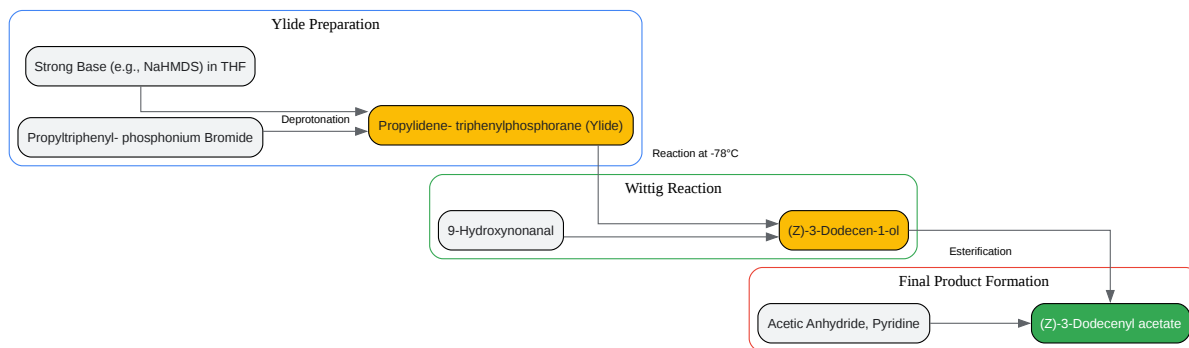
Data Presentation

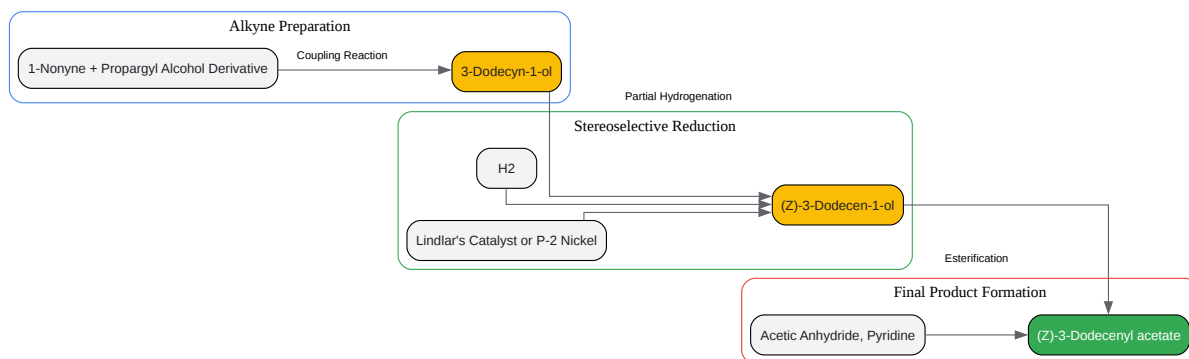
The following table summarizes the typical yields and isomeric purity associated with the different synthetic routes to **(Z)-3-Dodecenyl acetate**.

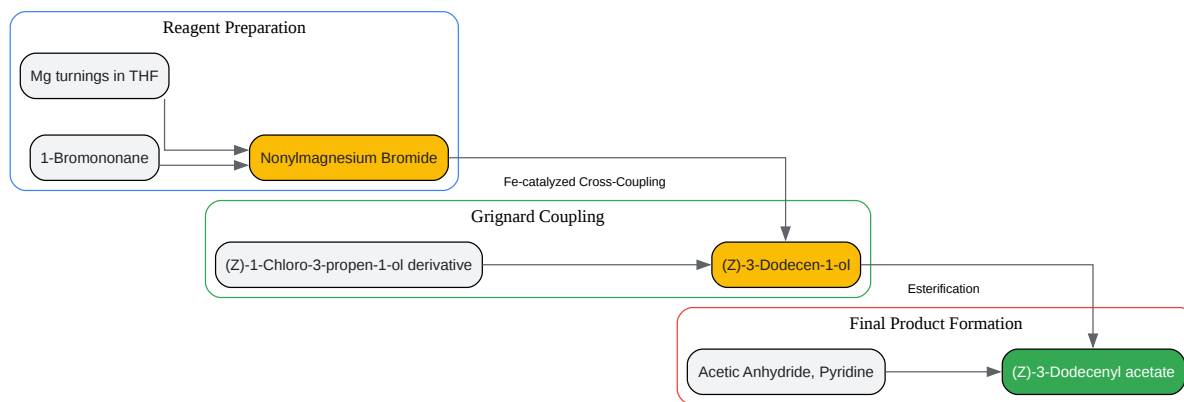
Synthesis Route	Key Intermediate	Typical Yield of Intermediate	Typical Yield of Final Product	(Z)-Isomeric Purity
Wittig Reaction	(Z)-3-Dodecen-1-ol	65-85%	80-95% (Acetylation)	>95%
Alkyne Reduction	3-Dodecyn-1-ol	90-98%	80-95% (Acetylation)	>98%
Grignard Coupling	(Z)-3-Dodecen-1-ol	50-70%	80-95% (Acetylation)	>90%

Mandatory Visualizations

Below are diagrams illustrating the logical workflow for each of the described synthesis methods.







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